

stability of aminoguanidine solutions at room temperature and 4°C

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Compound of Interest

Compound Name: Aminoguanidine

Cat. No.: B1677879

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Aminoguanidine Solutions: Technical Support Center

This technical support guide provides detailed information on the stability, storage, and handling of **aminoguanidine** solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How stable is **aminoguanidine** hydrochloride in its solid, crystalline form?

A: The solid form of **aminoguanidine** hydrochloride is highly stable. When stored at room temperature, it has a shelf life of at least four years.^{[1][2]} It is, however, described as moisture-sensitive, so it should be kept in a tightly sealed container in a dry place.^[3]

Q2: What is the stability of **aminoguanidine** in aqueous solutions (e.g., water, PBS) at room temperature and 4°C?

A: Aqueous solutions of **aminoguanidine** are highly unstable. Multiple suppliers strongly recommend against storing aqueous solutions for more than one day, regardless of whether they are kept at room temperature or 4°C.^{[1][4]} For optimal results and to ensure full activity, it is critical to prepare aqueous solutions fresh immediately before each experiment.^[4]

Q3: Can I prepare and store stock solutions of **aminoguanidine**?

A: Yes, but not in aqueous buffers. For stock solutions, organic solvents are recommended. Solutions in DMSO can be stored at -80°C for up to six months or at -20°C for one month.[5][6] When preparing a stock solution, it is best practice to dissolve the solid in the solvent of choice (e.g., DMSO), purge with an inert gas, and then store in aliquots to avoid repeated freeze-thaw cycles.[1][6]

Q4: What are the primary degradation products of **aminoguanidine** in solution?

A: **Aminoguanidine** is a highly reactive nucleophilic compound.[7] Its instability is primarily due to its high reactivity with various molecules, including carbonyl compounds. In the context of its use as an inhibitor of Advanced Glycation End Products (AGEs), it reacts with α -dicarbonyls like methylglyoxal to form stable 3-amino-1,2,4-triazine derivatives.[2][7] While this is its intended therapeutic action, this inherent reactivity contributes to its poor stability in solution, as it can react with components in complex media or degrade via hydrolysis.

Q5: Are there any visible signs of degradation in my **aminoguanidine** solution?

A: The product is typically a clear, colorless to faint yellow solution when freshly prepared in water.[8] While there may not be immediate visible signs of degradation like color change or precipitation, the absence of these signs does not guarantee the solution's potency. Due to its rapid degradation, chemical analysis is the only definitive way to assess concentration, making it imperative to follow the guideline of preparing solutions fresh.

Data Presentation

Table 1: Stability of Aminoguanidine Hydrochloride

Form	Solvent	Storage Temperature	Stability / Shelf Life	Source(s)
Crystalline Solid	N/A	Room Temperature	≥ 4 years	[1][2]
Aqueous Solution	Water, PBS (pH 7.2)	Room Temperature or 4°C	Not recommended for more than 1 day	[1][4]
Organic Stock Solution	DMSO	-20°C	Up to 1 month	[5][6]
Organic Stock Solution	DMSO	-80°C	Up to 6 months	[4][5][6]

Table 2: Solubility of Aminoguanidine Hydrochloride

Solvent	Approximate Solubility	Source(s)
PBS (pH 7.2)	~100 mg/mL	[1][2]
Water	~50 mg/mL (heat may be required)	[8]
DMSO	~5.5 mg/mL	[1][2]
Dimethylformamide (DMF)	~5 mg/mL	[1][2]
Ethanol	~1.6 mg/mL	[1][2]

Experimental Protocols

Protocol: HPLC Method for Assessing Aminoguanidine Solution Stability

This protocol outlines a general stability-indicating method using High-Performance Liquid Chromatography (HPLC) with UV detection, based on common practices for small molecule analysis and international stability testing guidelines.[1][3][9][10]

1. Objective: To quantify the concentration of **aminoguanidine** in a solution over time to determine its stability under specific storage conditions (e.g., 4°C vs. Room Temperature).

2. Materials:

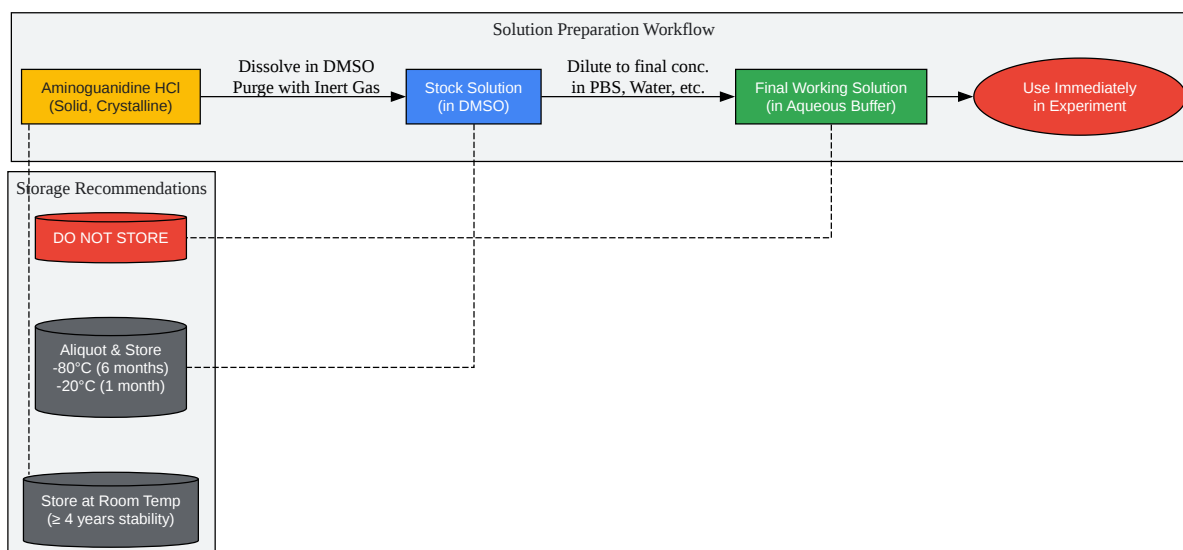
- **Aminoguanidine** Hydrochloride
- HPLC-grade water
- HPLC-grade methanol
- Ammonium sulfate
- Orthophosphoric acid
- HPLC system with UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Volumetric flasks, pipettes, and autosampler vials

3. Procedure:

- Mobile Phase Preparation: Prepare a buffer solution (e.g., 0.075M ammonium sulfate) and adjust the pH to 2.5 with orthophosphoric acid. The mobile phase can be a mixture of this buffer and methanol (e.g., 95:5 v/v).[\[11\]](#)
- Standard Solution Preparation (T=0):
 - Accurately weigh ~100 mg of **aminoguanidine** HCl and dissolve it in the mobile phase in a 100 mL volumetric flask. This creates a 1 mg/mL stock solution.
 - Perform serial dilutions to create a calibration curve with at least five concentration points (e.g., 1 µg/mL to 100 µg/mL).
- Sample Preparation and Storage:

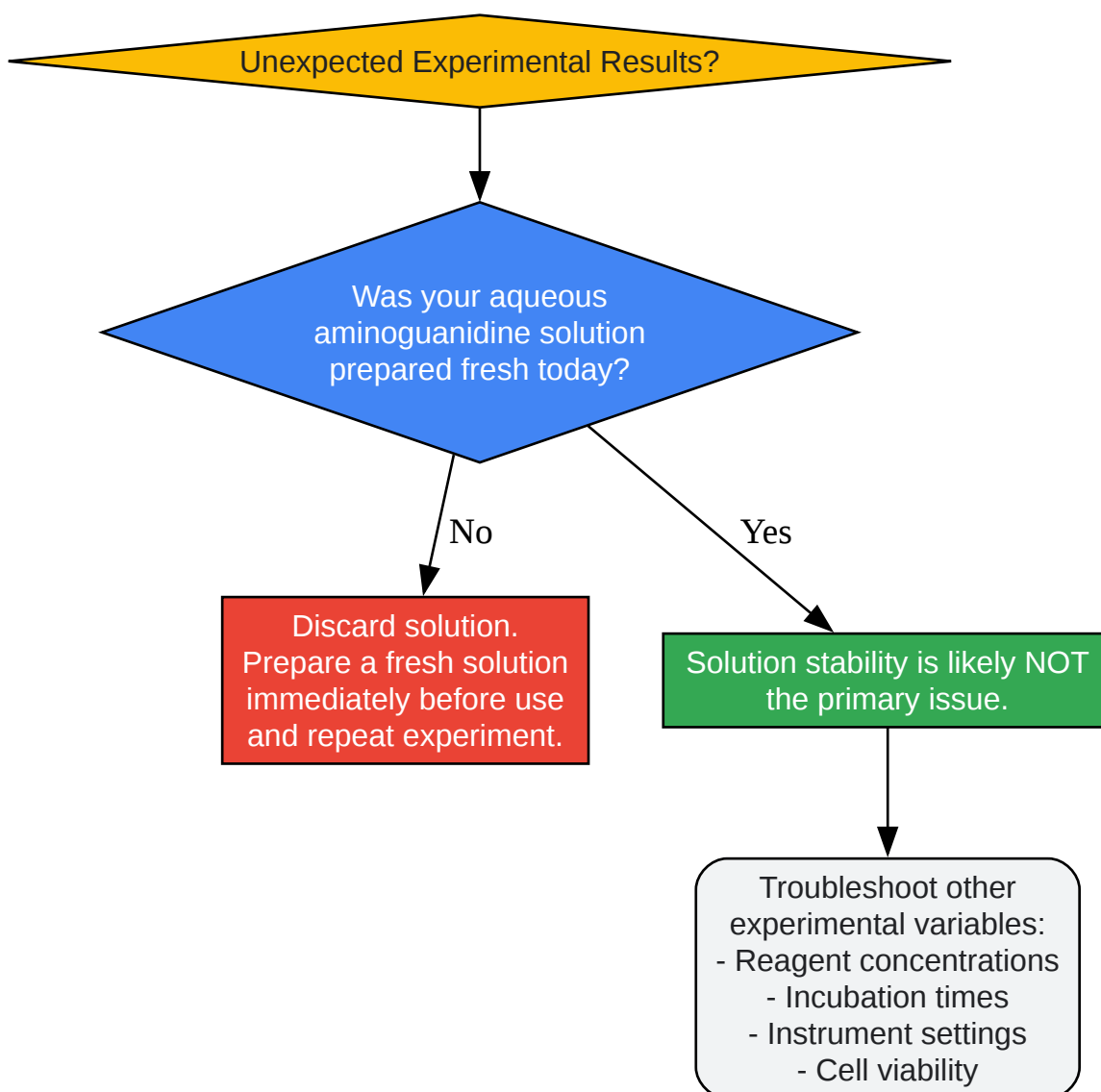
- Prepare a fresh batch of **aminoguanidine** solution in the desired aqueous solvent (e.g., PBS pH 7.2) at the target concentration.
- Immediately take a "time zero" (T=0) aliquot for analysis.
- Divide the remaining solution into two sets of aliquots in sealed, protected containers. Store one set at room temperature (~25°C) and the other at 4°C.
- HPLC Analysis:
 - Set the column temperature (e.g., 35°C) and flow rate (e.g., 1.0 mL/min).[\[11\]](#)
 - Set the UV detector wavelength to 220 nm.[\[10\]](#)[\[11\]](#)
 - Inject the standards to establish a calibration curve.
 - Inject the T=0 sample.
 - At specified time points (e.g., 2, 4, 8, 12, and 24 hours), remove an aliquot from each storage condition and inject it into the HPLC system.
- Data Analysis:
 - Using the calibration curve, calculate the concentration of **aminoguanidine** in each sample at each time point.
 - Plot the concentration (%) versus time for each storage condition.
 - The stability is determined by the time it takes for the concentration to fall below a set threshold (e.g., 90% of the initial concentration).

Visual Guides



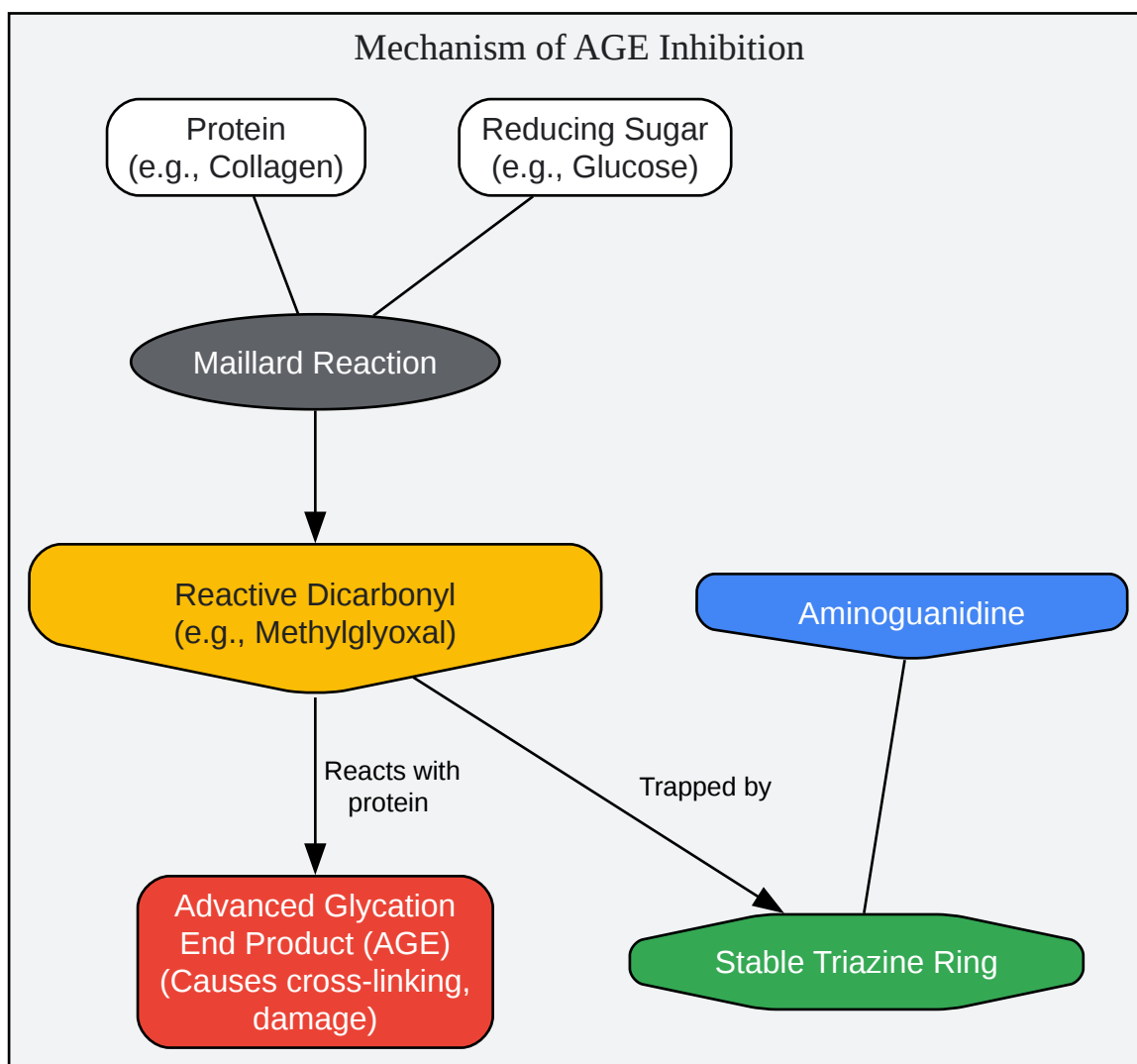
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Caption: Recommended workflow for the preparation and storage of **aminoguanidine** solutions.



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Caption: Troubleshooting guide for experiments involving aqueous **aminoguanidine** solutions.



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